

# Technical Guide: (2-Hydroxyethyl) Hydrogen Adipate in PVC Formulations

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## Compound of Interest

Compound Name: (2-Hydroxyethyl) hydrogen adipate

CAS No.: 94109-19-0

Cat. No.: B1226960

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## Executive Summary

Subject: Utilization of **(2-Hydroxyethyl) hydrogen adipate** (HEHA) as a functional plasticizer and reactive intermediate in Polyvinyl Chloride (PVC) matrices. Target Audience: Polymer Scientists, Formulation Chemists, and Medical Device Developers.

Technical Premise: Unlike standard diester plasticizers (e.g., DEHA, DOA) which function purely through intermolecular lubrication, **(2-Hydroxyethyl) hydrogen adipate** (CAS 94109-19-0) is a monoester possessing asymmetric functionality: a hydrophilic hydroxyl group (-OH) and a reactive carboxylic acid group (-COOH).

This dual functionality places HEHA in a unique niche. It is rarely used as a drop-in primary plasticizer due to its high polarity and acidity, which can destabilize PVC. Instead, it serves two advanced roles:

- **Reactive Precursor:** For the in-situ synthesis of high-molecular-weight polymeric plasticizers (polyesters) that resist migration.

- **Functional Additive:** To introduce hydrophilicity or specific hydrogen-bonding sites into the PVC matrix for biomedical applications (e.g., controlled drug release or biodegradable blends).

**Critical Warning:** The free carboxylic acid group in HEHA acts as a catalyst for PVC dehydrochlorination. Strict adherence to the stabilization protocols below is required to prevent catastrophic polymer degradation during processing.

## Chemical Profile & Mechanism

Property	Specification	Relevance to PVC
Chemical Name	(2-Hydroxyethyl) hydrogen adipate	Monoester structure
CAS Number	94109-19-0	Distinct from Bis(2-ethylhexyl) adipate (DEHA)
Molecular Weight	~190.19 g/mol	Low MW promotes rapid fusion but high migration risk
Functional Groups	-COOH (Acid), -OH (Alcohol)	-COOH: Requires neutralization/stabilization. -OH: Increases water extractability.
Solubility Parameter		Higher than PVC ( ). Poor compatibility alone; requires co-plasticizers.

## Mechanistic Interaction

Standard plasticizers shield PVC dipoles (Cl-C) with non-polar alkyl chains. HEHA, conversely, interacts via Hydrogen Bonding.

- **Advantage:** The -OH group can form strong H-bonds with the PVC backbone (Cl atoms), potentially raising the energy barrier for migration compared to non-polar plasticizers.
- **Risk:** The -COOH group donates protons (

), which attacks the allylic chlorines in PVC, accelerating thermal degradation (blackening/crosslinking).

## Experimental Protocols

### Protocol A: Pre-Compounding Stabilization (Mandatory)

Objective: To neutralize the free acid acidity of HEHA before or during compounding to prevent PVC degradation.

Materials:

- **(2-Hydroxyethyl) hydrogen adipate (HEHA)**
- Acid Scavenger: Epoxidized Soybean Oil (ESO) or Hydrotalcite.
- Thermal Stabilizer: Calcium/Zinc (Ca/Zn) stearate complex (Medical Grade).

Workflow:

- Acid Value Titration: Determine the Acid Value (mg KOH/g) of your HEHA batch.
- Stoichiometric Neutralization: Calculate the equivalent amount of acid scavenger required.
  - Rule of Thumb: Use 3.0 - 5.0 phr (parts per hundred resin) of ESO for every 10 phr of HEHA.

### Protocol B: Melt Compounding (Brabender / Two-Roll Mill)

Objective: To incorporate HEHA into a PVC matrix for mechanical evaluation.

Formulation Table:

Component	Function	Loading (phr)	Notes
PVC Resin	Base Polymer	100.0	K-Value 65-70 (Suspension)
HEHA	Functional Plasticizer	10.0 - 30.0	Limit to <30 phr to avoid exudation
DOTP / DINCH	Co-Plasticizer	10.0 - 20.0	Improves compatibility
Ca/Zn Stabilizer	Thermal Stability	3.0 - 4.0	CRITICAL: High loading required
ESO	Co-stabilizer/Scavenger	5.0	Neutralizes HEHA acidity
Stearic Acid	Lubricant	0.3	External release agent

## Step-by-Step Procedure:

- Dry Blending (Cold):
  - Add PVC resin to a high-speed mixer.
  - Add Ca/Zn stabilizer and mix at low speed.
  - Pre-mix: In a separate beaker, mix HEHA, ESO, and the Co-Plasticizer.
  - Slowly pour the liquid pre-mix into the PVC resin while mixing at 60°C.
  - Mix until a "dry blend" (free-flowing powder) is achieved (approx. 80-90°C).
- Melt Processing (Two-Roll Mill):
  - Set Temperature: Front Roll: 160°C | Back Roll: 155°C.
  - Note: Keep temps <170°C. HEHA is volatile and acidic; high heat risks degradation.
  - Milling: Add the dry blend to the nip. Band the material.

- Cross-Blending: Cut and fold the sheet 3-5 times to ensure homogeneity.
- Time: Process for maximum 5-7 minutes.
- Compression Molding:
  - Press the milled sheets at 165°C / 100 bar for 3 minutes to form test plaques (1-2mm thick).

## Protocol C: Migration & Leaching Evaluation

Objective: To quantify the stability of HEHA in the matrix, crucial for medical device safety (ISO 10993).

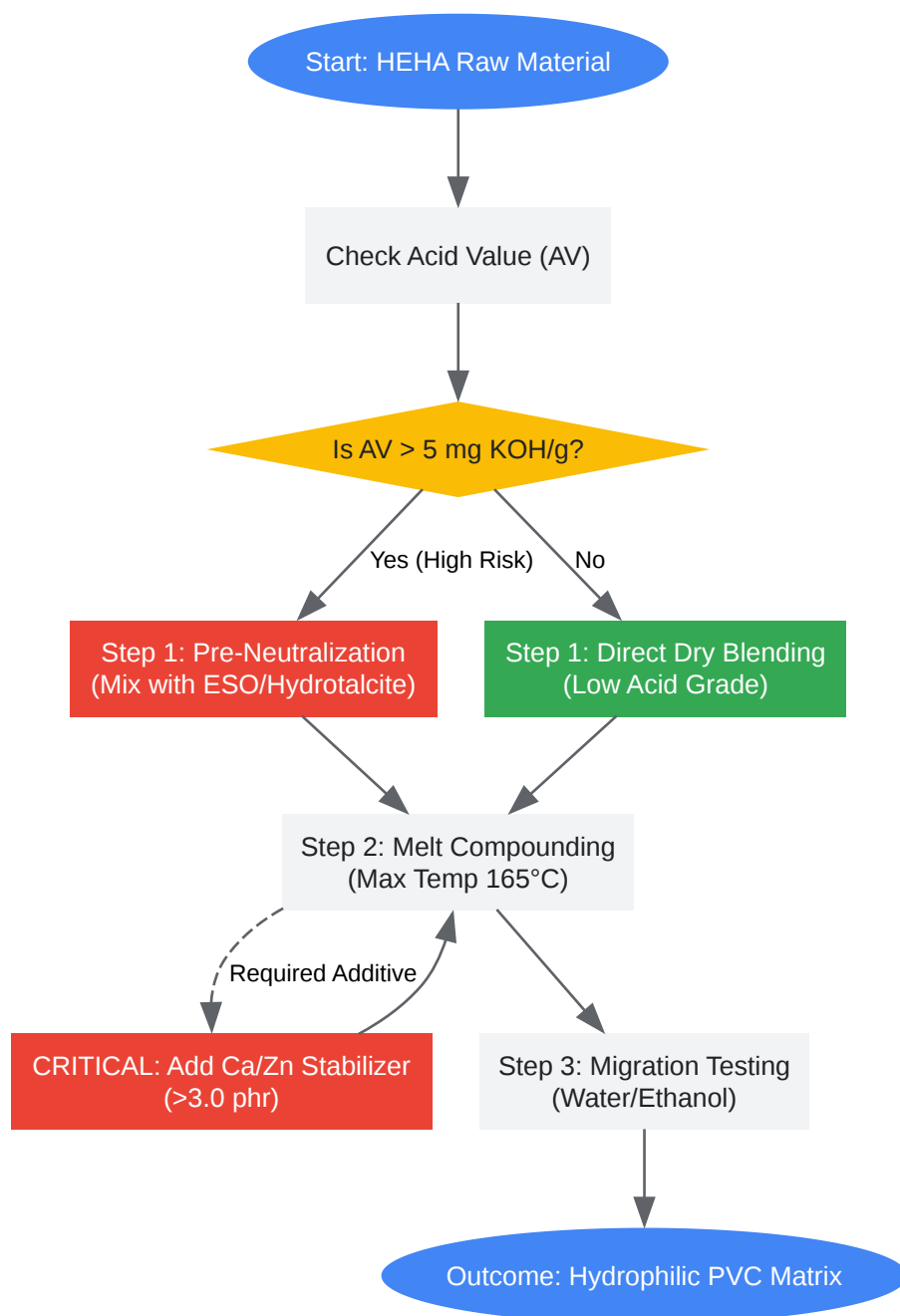
Methodology:

- Specimen Prep: Cut 50mm x 50mm x 1mm plaques. Weigh ( ).
- Immersion:
  - Simulant A: Distilled Water (37°C, 72 hours) - Mimics body fluids/hydrophilicity.
  - Simulant B: Ethanol/Water (1:1) - Mimics drug vehicles.
- Drying: Remove samples, wipe dry, and place in a vacuum oven at 40°C for 24 hours.
- Calculation:
- Interpretation: High weight loss (>5%) in water indicates HEHA is migrating to the surface, confirming its potential for hydrophilic surface modification but flagging a risk for long-term structural stability.

## Visualizations & Logic Pathways

### Figure 1: Reactive Compounding Workflow

This diagram illustrates the critical decision points when using an acidic monoester like HEHA.



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Caption: Decision tree for processing acidic plasticizers. High Acid Value requires pre-neutralization to prevent PVC degradation.

## References & Grounding

- Chemical Identity & Properties:

- Source: BenchChem. "**(2-Hydroxyethyl) hydrogen adipate** | CAS 94109-19-0".
- URL:
- Plasticizer Evaluation Protocols:
  - Source: ASTM International. "ASTM D2240 - Standard Test Method for Rubber Property—Durometer Hardness".
  - Source: ISO.[1] "ISO 182-3: Determination of the tendency of compounds and products based on vinyl chloride homopolymers and copolymers to evolve hydrogen chloride".
- Toxicity & Safety (Adipates):
  - Source: National Institutes of Health (NIH). "Di(2-ethylhexyl) adipate - Industrial Chemicals Safety".
  - URL:
- Bio-based/Reactive Plasticizers:
  - Source: MDPI Polymers. "Development of a Highly Efficient Environmentally Friendly Plasticizer".
  - URL:
- Medical Device Regulation:
  - Source: European Commission. "Medical Devices Containing DEHP Plasticised PVC; Neonates and Other Groups Possibly at Risk".
  - URL:

Disclaimer: This protocol involves the use of chemicals that may be corrosive or reactive.[2][3] Always consult the specific Safety Data Sheet (SDS) for **(2-Hydroxyethyl) hydrogen adipate** before handling. The "Hydrogen" designation indicates a free acid group; standard PVC stabilizers (Ca/Zn) must be adjusted accordingly.

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